

Chemical and Structural Profile of Sapindoside B

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Compound Focus: Sapindoside B

CAS No.: 30994-75-3

Cat. No.: S594757

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Sapindoside B is a complex natural product belonging to the oleanane-type triterpenoid saponin class. The table below summarizes its core chemical characteristics [1] [2] [3].

Property	Description
IUPAC Name	(4aS,6aR,6aS,6bR,8aR,9R,10S,12aR,14bS)-10-[(2S,3R,4S,5S)-3-[(2S,3R,4R,5S,6S)-3,5-dihydroxy-6-methyl-4-[(2S,3R,4S,5R)-3,4,5-trihydroxyoxan-2-yl]oxyoxan-2-yl]oxy-4,5-dihydroxyoxan-2-yl]oxy-9-(hydroxymethyl)-2,2,6a,6b,9,12a-hexamethyl-1,3,4,5,6,6a,7,8,8a,10,11,12,13,14b-tetradecahydropicene-4a-carboxylic acid [3]
CAS Registry Number	30994-75-3 [1] [2]
Molecular Formula	C ₄₆ H ₇₄ O ₁₆ [1] [2] [3]
Molecular Weight	883.07 g/mol [1] [2] [3]
Chemical Classification	Oleanane-type Triterpenoid Saponin [3]

Property	Description
Natural Sources	<i>Sapindus mukorossi</i> (Soapberry), <i>Sapindus rarak</i> , <i>Acanthopanax sieboldianus</i> [1] [3]

Biological Activities and Experimental Data

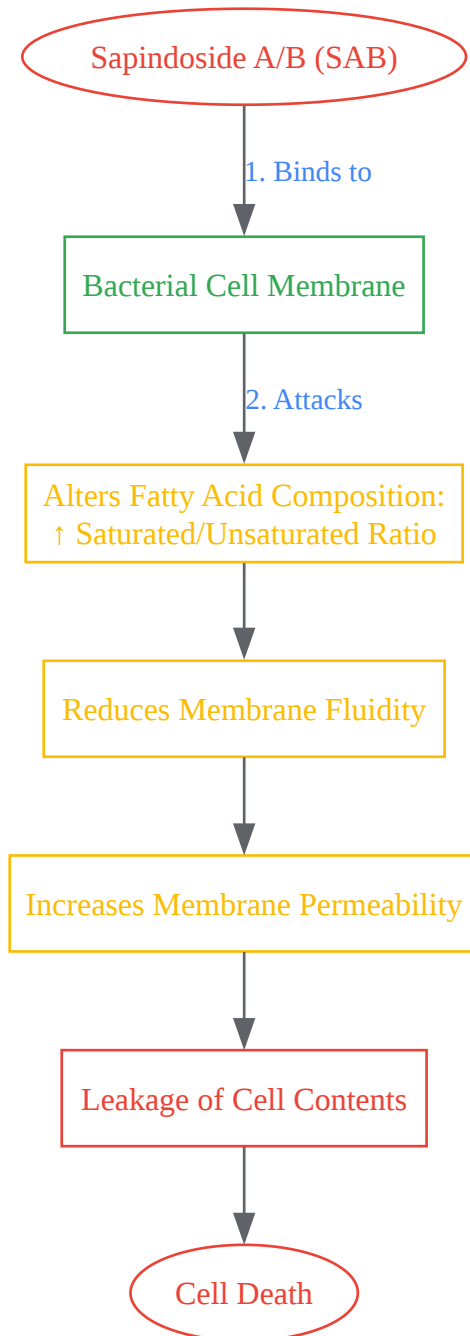
Research highlights **Sapindoside B**'s multi-target biological activities, with the most compelling data supporting its antibacterial effects.

Biological Activity	Experimental Findings & Potency	Key Observations
Antibacterial Activity	Synergistic Effect with Sapindoside A: Combination (SAB) more effective than either saponin alone against <i>Micrococcus luteus</i> [4].	Mechanism: Disrupts bacterial cell membrane integrity, increases membrane permeability, alters fatty acid composition (increases saturated/unsaturated FA ratio), reduces membrane fluidity, causing cell content leakage and death [4].

| **Anti-Acne Activity** | **Target Pathogen:** Effective against *Cutibacterium acnes* (*C. acnes*), a primary pathogen in acne vulgaris [5] [3]. **In Vivo Model:** Sapindus saponin fraction (SMSF, containing **Sapindoside B**) showed therapeutic effects in a rabbit ear acne model induced by oleic acid and *C. acnes* [5]. | **Proposed Mechanisms:** *In vivo*, the saponin fraction worked by regulating cytokine production, modulating the MAPK signaling pathway, and restoring a healthy skin microbiota balance [5]. | **Anti-inflammatory & Other Potential Activities** | **Supporting Evidence:** Saponins from *Sapindus mukorossi* show anti-inflammatory properties [5]. Limited research suggests **Sapindoside B** may interact with drug-metabolizing enzymes (e.g., CYP enzymes) [3]. | The anti-inflammatory activity is often reported for saponin mixtures. The specific contribution and efficacy of purified **Sapindoside B** in isolation require further validation [5] [3]. |

Proposed Mechanism of Action Against Bacteria

The primary and best-characterized mechanism of **Sapindoside B**, especially in synergy with Sapindoside A, is the physical disruption of the bacterial cell membrane. The following diagram illustrates this process.

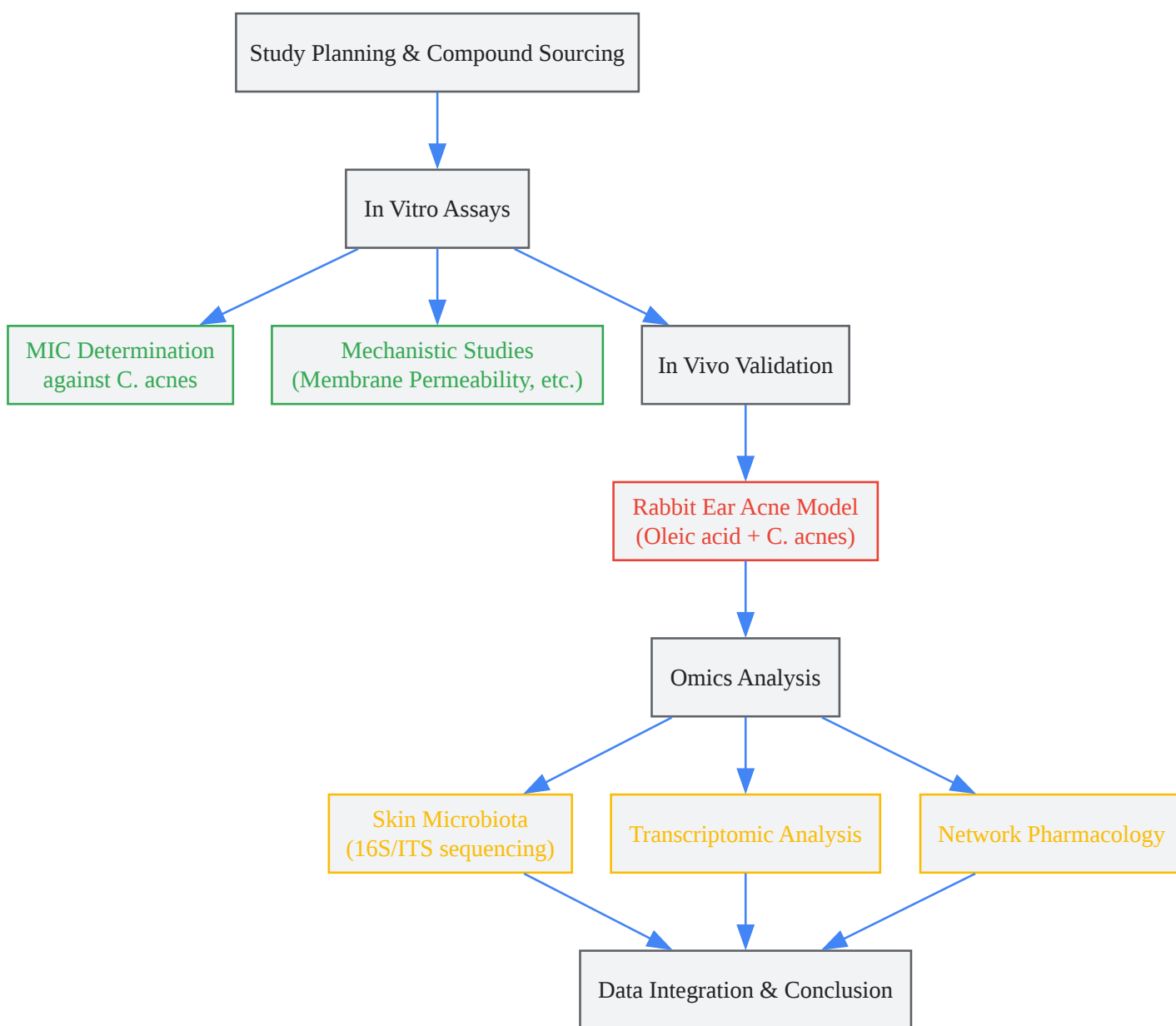


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Diagram illustrating the synergistic antibacterial mechanism of Sapindoside A and B (SAB) via bacterial membrane disruption.

Research Applications and Workflow

Sapindoside B is investigated in multiple research fields. The typical workflow for studying its anti-acne activity involves in vitro and in vivo models, complemented by omics technologies.



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A typical research workflow for evaluating the anti-acne activity of **Sapindoside B**, integrating in vitro, in vivo, and omics technologies.

Research Considerations and Future Directions

- **Synergy is Key:** The most potent antibacterial effects are observed when **Sapindoside B** is used in combination with Sapindoside A [4]. Future formulations should consider this synergistic pair.
- **Complex, Multi-Target Mechanisms:** Beyond direct antibacterial action, the compound's efficacy arises from modulating host pathways (e.g., MAPK signaling, cytokine production) and restoring skin microbiome balance [5].
- **Biosynthesis as a Supply Strategy:** Given the structural complexity of saponins like **Sapindoside B**, total chemical synthesis is challenging. Research is progressing on elucidating and engineering biosynthetic pathways in plants like soapwort (*Saponaria officinalis*) for sustainable production [6].

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